

Isoacteoside: A Comprehensive Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Isoacteoside*

Cat. No.: *B1238533*

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An In-depth Examination of the Phenylethanoid Glycoside **Isoacteoside**, Detailing its Physicochemical Properties, Biological Activities, and Mechanisms of Action.

Abstract

Isoacteoside, a phenylethanoid glycoside found in a variety of plant species, has garnered significant attention within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of **isoacteoside**, with a focus on its core chemical identifiers, and summarizes key quantitative data and experimental insights relevant to researchers, scientists, and drug development professionals.

Core Chemical and Physical Data

Isoacteoside is chemically identified by the CAS Registry Number 61303-13-7.^{[1][2][3]} Its molecular formula is C₂₉H₃₆O₁₅, corresponding to a molecular weight of approximately 624.59 g/mol.^{[1][2][3][4]} This compound is also known by its synonym, isoverbascoside.^{[1][2]}

Identifier	Value	Source
CAS Number	61303-13-7	^{[1][2][3][5]}
Molecular Formula	C ₂₉ H ₃₆ O ₁₅	^{[1][2][3][4]}
Molecular Weight	624.59 g/mol	^{[2][3][4]}
Synonyms	Isoverbascoside	^{[1][2]}

Biological Activities and Therapeutic Potential

Isoacteoside exhibits a range of biological activities, positioning it as a compound of interest for further investigation in drug discovery and development.

Anti-inflammatory Properties

A significant body of research points to the potent anti-inflammatory effects of **isoacteoside**. These effects are mediated through the modulation of key signaling pathways, including the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) pathways (specifically c-Jun N-terminal kinase, p38, and extracellular signal-regulated protein kinase).[5] Furthermore, **isoacteoside** has been shown to act on caspase-1, a critical component of the inflammasome.[5] Experimental evidence includes the reduction of xylene-induced ear edema in mice.[6]

Antioxidant and Neuroprotective Effects

Isoacteoside demonstrates notable antioxidant activity by scavenging free radicals, such as the 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical, and inhibiting hydrogen peroxide-induced lipid peroxidation in cell-based assays.[6] These antioxidant properties likely contribute to its neuroprotective effects. Studies have shown that **isoacteoside** can protect against amyloid- β peptide-induced cytotoxicity and cognitive deficits.[6] In animal models, it has been observed to decrease brain amyloid deposition and improve exploratory behavior in rats infused with amyloid- β (1-42).[6]

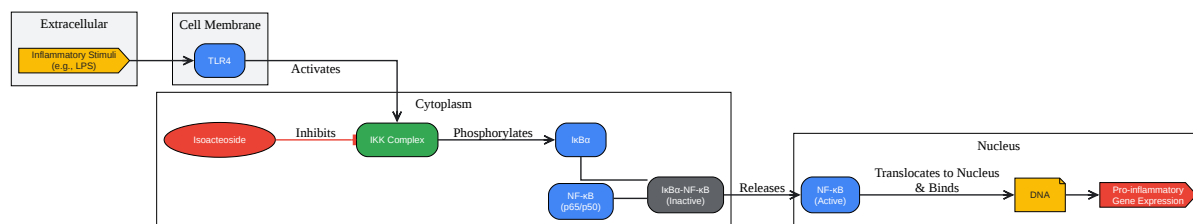
Anti-cancer Activity

Emerging research indicates that **isoacteoside** may possess anti-cancer properties. It has been shown to induce apoptosis and the production of reactive oxygen species (ROS) in OVCAR-3 ovarian cancer cells, leading to a reduction in cell viability.[6] In vivo studies using an OVCAR-3 mouse xenograft model demonstrated that administration of **isoacteoside** at a dose of 30 mg/kg resulted in the inhibition of tumor growth.[6]

Signaling Pathways and Mechanisms of Action

The biological activities of **isoacteoside** are underpinned by its interaction with several key cellular signaling pathways. The following diagram illustrates the inhibitory effect of

isoacteoside on the NF- κ B signaling pathway, a central regulator of inflammation.



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